

# Toxicological Profile of Dimetan Insecticide: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Dimetan*

Cat. No.: *B093608*

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Disclaimer: Comprehensive toxicological data for the specific insecticide **Dimetan** (CAS No. 122-15-6) is limited in publicly available scientific literature. This guide summarizes the available information on **Dimetan** and supplements it with a general toxicological profile of dimethylcarbamate insecticides, the chemical class to which **Dimetan** belongs. This approach provides a scientifically grounded overview of its expected toxicological properties.

## Executive Summary

**Dimetan** is a dimethylcarbamate insecticide that functions by inhibiting the enzyme acetylcholinesterase, which is crucial for nerve function. Data on its acute toxicity indicates that it is moderately to highly toxic via the oral route in animal models. However, detailed studies on its chronic toxicity, genotoxicity, carcinogenicity, reproductive effects, and pharmacokinetic profile are not readily available. This document provides the known data for **Dimetan** and extrapolates potential toxicological endpoints based on the established profile of the dimethylcarbamate class of insecticides. All quantitative data is presented in structured tables, and key pathways and workflows are visualized as diagrams.

## Chemical Identity and Properties of Dimetan

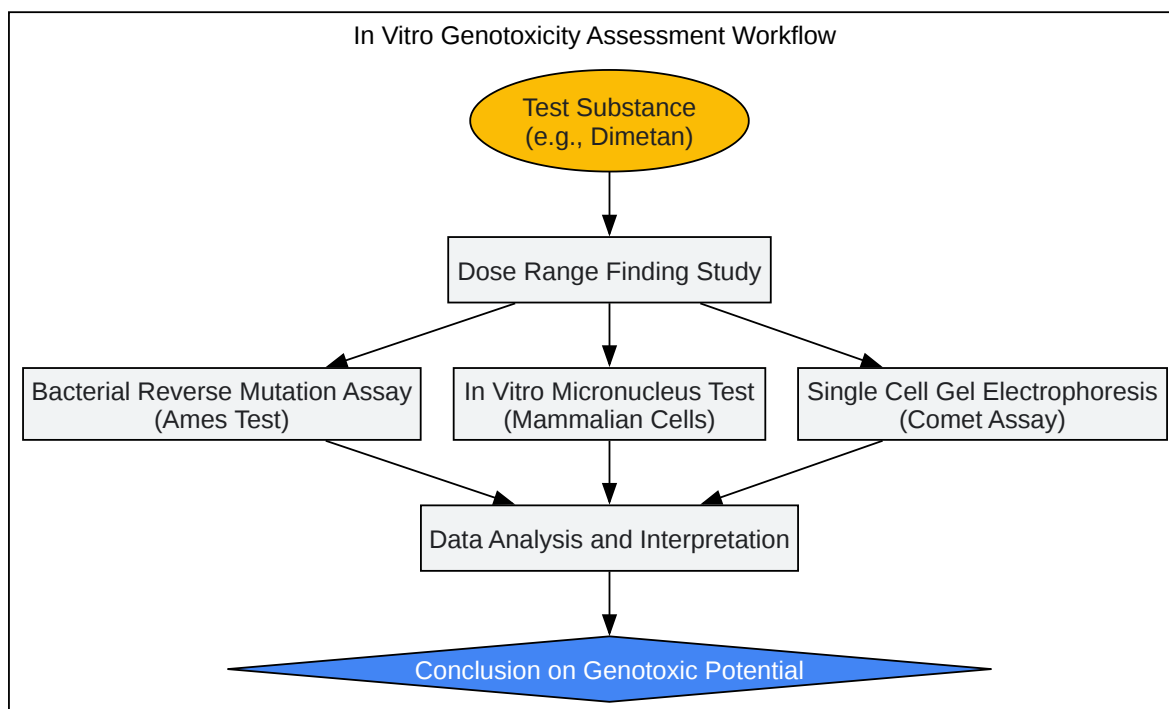
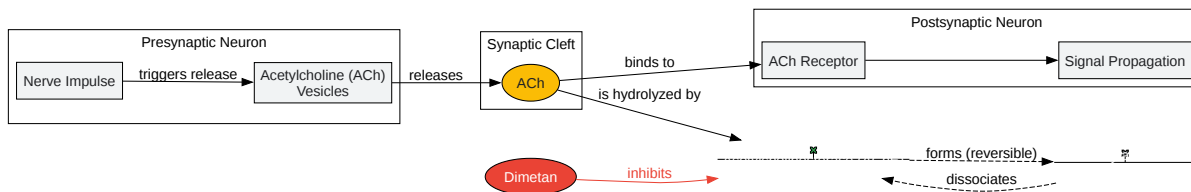
Property	Value
Common Name	Dimetan
IUPAC Name	5,5-dimethyl-3-oxocyclohex-1-en-1-yl dimethylcarbamate
CAS Registry Number	122-15-6[1]
Chemical Formula	C <sub>11</sub> H <sub>17</sub> NO <sub>3</sub> [1]
Molecular Weight	211.26 g/mol
Chemical Class	Dimethylcarbamate Insecticide[1]
Physical State	Solid
Solubility	Readily soluble in water

## Mechanism of Action

**Dimetan**, like other carbamate insecticides, exerts its toxic effects by inhibiting acetylcholinesterase (AChE), an enzyme essential for the proper functioning of the nervous system.[2]

## Signaling Pathway of Acetylcholinesterase Inhibition

Acetylcholine (ACh) is a neurotransmitter that carries signals between nerve cells. After a nerve signal is transmitted, AChE rapidly breaks down ACh to terminate the signal. Carbamate insecticides bind to the active site of AChE, preventing it from hydrolyzing ACh. This leads to an accumulation of ACh in the synaptic cleft, resulting in continuous stimulation of nerve fibers, which manifests as the signs of toxicity. Unlike organophosphates, the binding of carbamates to AChE is reversible.[2][3]



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## References

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- 2. Carbamate Toxicity - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. epa.gov [epa.gov]
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